# Technical Guide: 2,2-Dimethylcyclohex-3-en-1-one Safety & Handling

**Author**: BenchChem Technical Support Team. **Date**: April 2026

***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *2,2-Dimethylcyclohex-3-EN-1-one* |
| *Cat. No.:* | *B7967997* |

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## Executive Summary & Chemical Identity

Target Audience: Synthetic Chemists, Process Engineers, and HSE Officers.

**2,2-Dimethylcyclohex-3-en-1-one** (CAS: 73374-47-7) is a specialized cyclic enone intermediate used primarily as a chiral building block in the synthesis of terpenoids, fragrances, and pharmaceutical scaffolds.[1] Unlike its conjugated isomer (2,2-dimethylcyclohex-2-en-1-one), the 3-en-1-one isomer possesses a non-conjugated double bond relative to the carbonyl group. This structural nuance significantly alters its reactivity profile—specifically regarding Michael additions and isomerization potential—and dictates specific handling protocols to prevent unwanted thermodynamic equilibration.

## Chemical Identification Table

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| Parameter | Detail |
|---|---|
| IUPAC Name | 2,2-Dimethylcyclohex-3-en-1-one |
| CAS Number | 73374-47-7 |
| Molecular Formula | $C_8H_{12}O$ |
| Molecular Weight | 124.18 g/mol |
| SMILES | CC1(C)C=CCCC1=O |
| Structure Type | Cyclic<br>-unsaturated ketone |

# Physicochemical Profile & Stability

Note: Experimental data for this specific isomer is limited compared to the conjugated analogs. Values below represent consensus data for the substance class and specific computational models where noted.

| Property | Value / Characteristic | Technical Context |
|---|---|---|
| Physical State | Liquid (Colorless to pale yellow) | Viscosity is low; handle with positive displacement pipettes. |
| Boiling Point | ~170–175 °C (Predicted @ 760 mmHg) | High boiler; vacuum distillation recommended for purification. |
| Density | ~0.94 g/cm³ | Phase separates in aqueous workups (organic layer top). |
| Solubility | Soluble in DCM, THF, EtOAc; Insoluble in $H_2O$ | Lipophilic nature requires organic solvent extraction. |
| Flash Point | ~55–60 °C (Estimated) | Flammable Liquid (Category 3). Ground all equipment. |

## Stability & Reactivity Assessment

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Critical Insight: The 3-en-1-one system is thermodynamically less stable than the conjugated 2-en-1-one isomer.

- Isomerization Risk: Under acidic or basic conditions, the double bond may migrate into conjugation with the carbonyl (forming 2,2-dimethylcyclohex-2-en-1-one).
- Storage Protocol: Must be stored neutral. Avoid trace acids/bases in storage containers.
- Oxidation: The alkene is susceptible to epoxidation or oxidative cleavage if exposed to air/light over prolonged periods.

## Hazard Identification (GHS Classification)

Based on structural alerts and analog data (GHS07).

Signal Word:WARNING

| Hazard Class | Code | Hazard Statement |
|---|---|---|
| Skin Irritation | H315 | Causes skin irritation.[2] |
| Eye Irritation | H319 | Causes serious eye irritation.[2] |
| STOT-SE | H335 | May cause respiratory irritation. |
| Flammability | H226 | Flammable liquid and vapor (Predicted). |

## Precautionary Statements

- P210: Keep away from heat, hot surfaces, sparks, open flames.[2][3] No smoking.
- P261: Avoid breathing mist/vapors.[2][3]
- P280: Wear protective gloves/protective clothing/eye protection (Nitrile rubber recommended).

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- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do.[2][3]

# Safe Handling & Experimental Protocols

## A. Storage & Integrity Maintenance

To preserve the deconjugated status of the alkene:

- Atmosphere: Store under Argon or Nitrogen.[4] Oxygen promotes radical autoxidation at the allylic position.
- Temperature: Refrigerate (2–8 °C).
- Stabilizers: Verify if the supplier adds BHT (butylated hydroxytoluene). If distilling, be aware that removing the stabilizer increases polymerization/isomerization risk.

## B. Synthesis & Reaction Workflow

Scenario: Using **2,2-dimethylcyclohex-3-en-1-one** as a starting material for a Diels-Alder reaction or nucleophilic attack.

- Solvent Selection: Use anhydrous, non-nucleophilic solvents (e.g., DCM, Toluene). Avoid protic solvents (MeOH, EtOH) if using Lewis acids, as they may catalyze acetal formation or isomerization.
- Quenching: When running reactions involving strong bases (e.g., LDA for enolate formation), quench at low temperature (-78 °C) to control kinetic vs. thermodynamic product distribution.

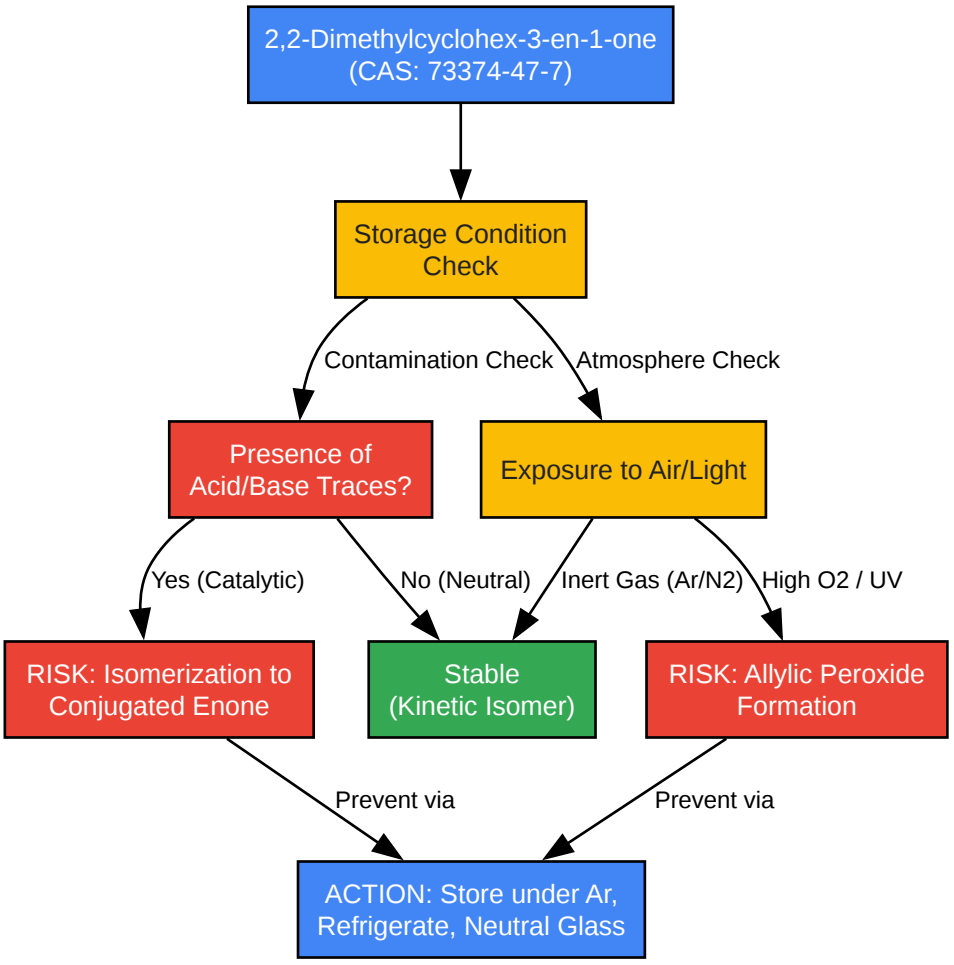
## C. Spill & Waste Management

- Small Spills (<50 mL): Absorb with vermiculite or activated carbon. Do not use sawdust (fire hazard).
- Decontamination: Wash surface with a dilute surfactant solution.
- Disposal: Incinerate in a chemical waste combustor equipped with an afterburner and scrubber.

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# Visualization: Reactivity & Safety Logic

The following diagram illustrates the critical decision pathways for handling this compound, emphasizing the risk of isomerization and oxidation.




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Caption: Logic flow for maintaining chemical integrity. Note the critical pathways leading to isomerization or peroxide formation.

# Toxicology & Environmental Impact

## Acute Toxicity Profile

- Routes of Entry: Inhalation, Skin absorption, Ingestion.
- Mechanism: As an

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-disubstituted ketone with a

-double bond, it is less electrophilic than its conjugated counterpart. However, metabolic activation (e.g., P450 epoxidation of the alkene) can generate reactive intermediates capable of protein alkylation.

- Sensitization: Potential skin sensitizer. Avoid repeated contact.

## Ecological Fate

- Aquatic Toxicity: Predicted to be harmful to aquatic life (H412 equivalent) due to logP ~2.0–2.5 (estimated), suggesting moderate bioaccumulation potential.
- Degradability: Not readily biodegradable. Prevent entry into drains.

## Emergency Response Protocols

| Scenario | Immediate Action | Technical Rationale |
|---|---|---|
| Eye Contact | Irrigate for 15 mins. Lift eyelids. | Lipophilic irritant; requires thorough flushing to dislodge from corneal surface. |
| Skin Contact | Soap & Water wash. Remove contaminated clothing.[3] | Solvent-based washing may increase absorption; use surfactant/water. |
| Inhalation | Move to fresh air. Administer $O_2$ if breathing is difficult. | Vapors are heavier than air and may cause bronchial irritation/edema. |
| Fire | Use $CO_2$, Dry Chemical, or Foam. | Water jet may spread the burning liquid (density < 1.0). |

## References

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